

Application Notes and Protocols: Z-FY-CHO in DMSO

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Compound of Interest

Compound Name: Z-FY-CHO

Cat. No.: B063994

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Introduction

Z-FY-CHO, also known as Z-Phe-Tyr-CHO, is a potent and specific cell-permeable inhibitor of cathepsin L[1][2][3][4]. It is a synthetic peptide aldehyde that acts as a reversible inhibitor of this lysosomal cysteine protease[4]. Cathepsin L is involved in various physiological and pathological processes, including protein degradation, antigen presentation, and tumor metastasis. **Z-FY-CHO** has been utilized in research to study the roles of cathepsin L in cancer, osteoporosis, and neurodegenerative diseases[1][5]. This document provides detailed protocols for the dissolution and storage of **Z-FY-CHO** in dimethyl sulfoxide (DMSO) to ensure its stability and efficacy for in vitro and in vivo studies.

Chemical Properties

A summary of the key chemical properties of **Z-FY-CHO** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₆ N ₂ O ₅	[1]
Molecular Weight	446.50 g/mol	[1]
Appearance	White to off-white solid	[1]
CAS Number	167498-29-5	[1]

Solubility and Storage Recommendations

Proper dissolution and storage are critical for maintaining the activity of **Z-FY-CHO**. The following table summarizes the recommended conditions.

Parameter	Recommendation	Reference
Solvent	Dimethyl Sulfoxide (DMSO)	[6]
Solubility in DMSO	100 mg/mL (223.96 mM)	[7]
Storage of Solid	-20°C, sealed from moisture, for up to 2 years	[2][3]
Storage of DMSO Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[1][2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Z-FY-CHO** in DMSO.

Materials:

- **Z-FY-CHO** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath sonicator

Procedure:

- Equilibration: Allow the vial of **Z-FY-CHO** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation of moisture[2].
- Weighing: Accurately weigh the desired amount of **Z-FY-CHO** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.465 mg of **Z-FY-CHO**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock solution from 4.465 mg of **Z-FY-CHO**, add 1 mL of DMSO.
- Mixing: Vortex the solution until the **Z-FY-CHO** is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution[1]. Ensure the solution is clear and free of particulates.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the main stock undergoes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month)[1][2].

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution is further diluted in the appropriate cell culture medium.

Materials:

- 10 mM **Z-FY-CHO** stock solution in DMSO
- Sterile cell culture medium
- Sterile tubes and pipettes

Procedure:

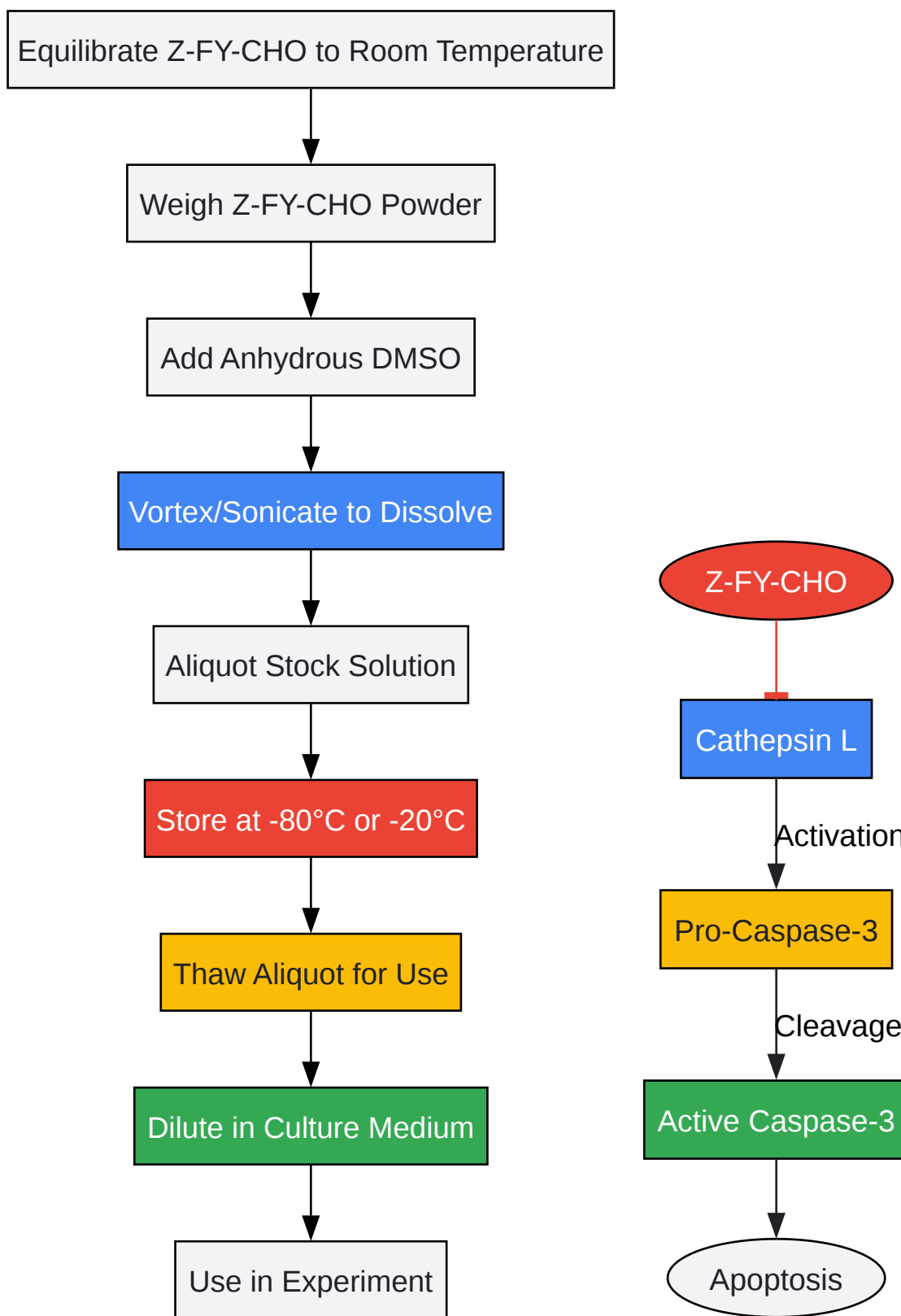
- Thawing: Thaw a single aliquot of the 10 mM **Z-FY-CHO** stock solution at room temperature.

- Dilution: Prepare an intermediate dilution of the stock solution in cell culture medium if necessary. For example, to achieve a final concentration of 10 μ M, you can perform a 1:1000 dilution of the 10 mM stock solution directly into the final volume of cell culture medium.
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can cause protein denaturation in the medium.
- Application: Use the freshly prepared working solution immediately for your experiments. It is recommended to prepare working solutions fresh for each experiment[2].

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing and storing **Z-FY-CHO** solutions.



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